

physical properties of 1-Propanesulfonyl chloride

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Compound of Interest

Compound Name: *1-Propanesulfonyl chloride*

Cat. No.: *B154433*

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An In-depth Technical Guide to the Physical Properties of **1-Propanesulfonyl Chloride**

For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1-Propanesulfonyl chloride** (CAS No. 10147-36-1). The information herein is intended to support research, development, and safety protocols in a laboratory and industrial setting. This document presents quantitative data in a structured format, details experimental methodologies for property determination, and includes a logical workflow for the characterization of chemical substances.

Core Physical Properties

1-Propanesulfonyl chloride is a colorless to light yellow liquid with a pungent odor.^[1] It is primarily utilized as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and ionic liquids.^[2] Due to its reactive nature, particularly its sensitivity to moisture, proper handling and storage are crucial.^{[1][3]}

Quantitative Data Summary

The physical properties of **1-Propanesulfonyl chloride** are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Source(s)
Molecular Formula	<chem>C3H7ClO2S</chem>	[1][4]
Molecular Weight	142.60 g/mol	[3]
Density	1.267 g/mL at 25 °C	[5]
Boiling Point	78-79 °C at 15 mmHg[5] 71 °C at 12 mmHg[3] 192.6 °C at 760 mmHg (predicted)[6]	[3][5][6]
Melting Point	-37 °C[5] -46 °C[6]	[5][6]
Refractive Index (n ²⁰ /D)	1.453	[1][5]
Flash Point	80.0 °C[6] 97 °C[3]	[3][6]
Solubility	Decomposes in hot water.[1][5] Reacts violently with water.[6]	[1][5][6]
Vapor Density	4.9 (vs air)	[5][6]
Vapor Pressure	0.7 ± 0.3 mmHg at 25°C	[6]

Experimental Protocols for Physical Property Determination

The following sections detail the methodologies for determining the key physical properties of **1-Propanesulfonyl chloride**. These protocols are based on standard laboratory techniques, adapted to address the specific hazards associated with this compound, namely its corrosivity and moisture sensitivity.[1][5]

General Safety Precautions: Due to the corrosive nature of **1-Propanesulfonyl chloride**, all manipulations must be conducted in a well-ventilated fume hood.[5] Appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile or neoprene), safety goggles, a face shield, and a lab coat, is mandatory.[7] Emergency eyewash stations and safety showers should be readily accessible.[8] All glassware must be scrupulously dried to prevent reaction with the moisture-sensitive compound.[1]

Determination of Density

The density of a liquid can be determined using a pycnometer or a hydrometer. The pycnometer method offers higher precision.

- Apparatus:
 - Pycnometer (specific gravity bottle) of a known volume (e.g., 10 mL)
 - Analytical balance (readable to ± 0.0001 g)
 - Constant temperature water bath
 - Thermometer
 - Inert gas source (e.g., nitrogen or argon)
- Procedure:
 - Clean and thoroughly dry the pycnometer.
 - Determine and record the mass of the empty, dry pycnometer.
 - Carefully fill the pycnometer with **1-Propanesulfonyl chloride** under an inert atmosphere to avoid exposure to moisture.
 - Place the filled pycnometer in a constant temperature water bath set to 25 °C and allow it to equilibrate for at least 30 minutes.
 - After equilibration, adjust the volume of the liquid to the pycnometer's calibration mark, ensuring no air bubbles are present.
 - Remove the pycnometer from the water bath, dry the exterior, and allow it to return to room temperature.
 - Determine and record the mass of the filled pycnometer.
 - The density is calculated by dividing the mass of the **1-Propanesulfonyl chloride** by the known volume of the pycnometer.

Determination of Boiling Point

The boiling point can be determined using the Thiele tube method, which is suitable for small sample volumes.

- Apparatus:
 - Thiele tube
 - Thermometer (-10 to 200 °C)
 - Capillary tubes (sealed at one end)
 - Small test tube
 - Heating mantle or Bunsen burner
 - Mineral oil or other suitable heating fluid
- Procedure:
 - Add a small amount (approximately 0.5 mL) of **1-Propanesulfonyl chloride** to the small test tube.
 - Place a capillary tube, with the open end downwards, into the test tube containing the sample.
 - Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
 - Place the assembly into the Thiele tube containing the heating fluid, ensuring the sample is fully immersed.
 - Gently heat the side arm of the Thiele tube.
 - Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - When a continuous and rapid stream of bubbles is observed, stop heating.

- The boiling point is the temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube. Record this temperature.

Determination of Melting Point

For substances that are liquid at room temperature, the melting point is determined by first freezing the sample.

- Apparatus:
 - Melting point apparatus (e.g., Mel-Temp)
 - Capillary tubes (sealed at one end)
 - Cooling bath (e.g., dry ice/acetone)
 - Thermometer
- Procedure:
 - Dip the open end of a capillary tube into the **1-Propanesulfonyl chloride** to draw a small amount of the liquid into the tube via capillary action.
 - Carefully freeze the sample within the capillary tube by immersing the bottom of the tube in a cooling bath.
 - Once frozen, place the capillary tube into the heating block of the melting point apparatus.
 - Heat the block at a controlled rate (approximately 1-2 °C per minute) near the expected melting point.
 - The melting point is the temperature at which the solid begins to liquefy. Record the temperature range from the first appearance of liquid to the complete liquefaction of the solid.

Determination of Refractive Index

The refractive index is a measure of how light propagates through a substance and is determined using a refractometer.

- Apparatus:
 - Abbe refractometer
 - Constant temperature water bath
 - Dropper
 - Lens paper and ethanol
- Procedure:
 - Ensure the prisms of the Abbe refractometer are clean and dry.
 - Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
 - Circulate water from the constant temperature bath, set to 20 °C, through the refractometer prisms.
 - Place a few drops of **1-Propanesulfonyl chloride** onto the lower prism.
 - Close the prisms and allow a few minutes for the sample to reach thermal equilibrium.
 - Adjust the refractometer to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
 - Read the refractive index from the instrument's scale.

Determination of Solubility

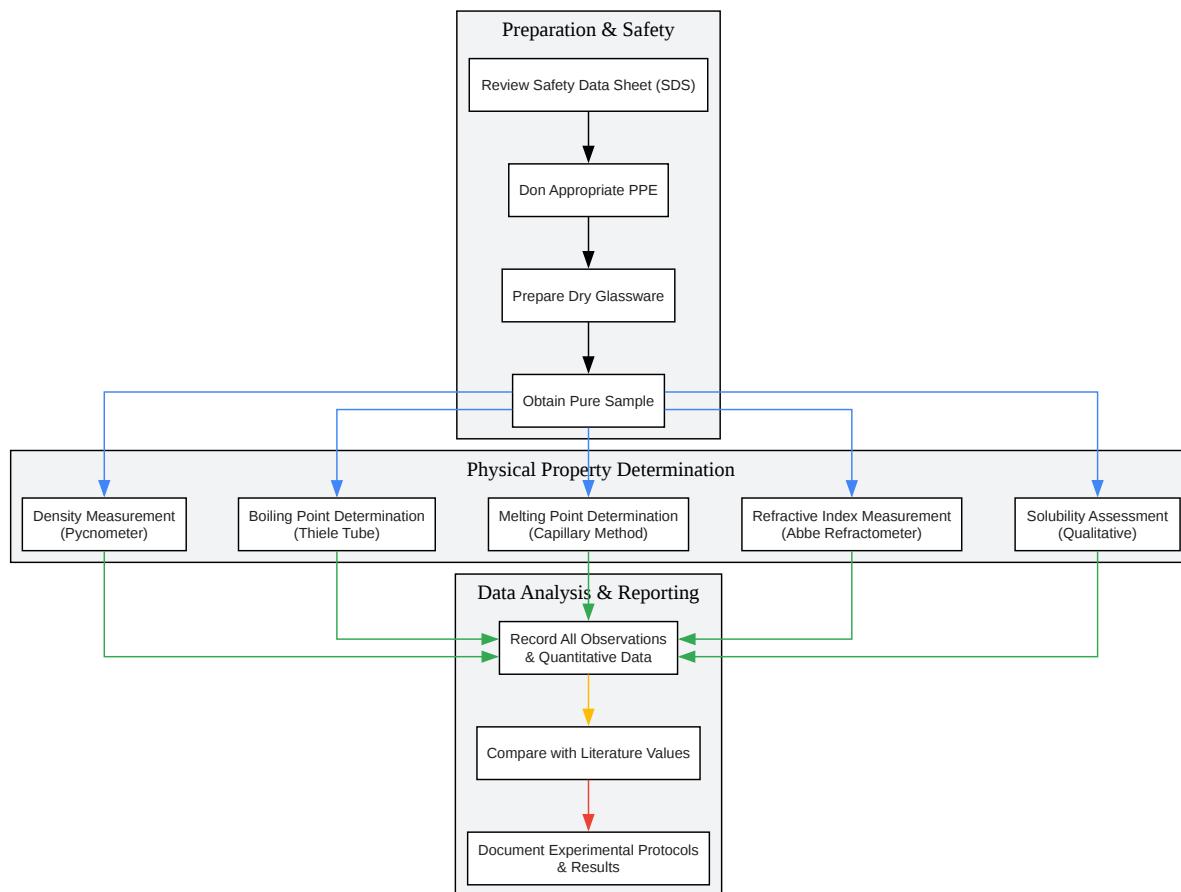
A qualitative assessment of solubility in water can be performed, taking into account the reactivity of **1-Propanesulfonyl chloride** with water.

- Apparatus:

- Test tubes
- Droppers
- Distilled water (room temperature and hot)
- Procedure:
 - Place a small amount (e.g., 0.5 mL) of distilled water into a test tube.
 - Carefully add a few drops of **1-Propanesulfonyl chloride** to the test tube.
 - Observe for any signs of dissolution, formation of a separate layer, or reaction (e.g., evolution of gas, heat).
 - Repeat the procedure with hot water, exercising extreme caution due to the known decomposition of **1-Propanesulfonyl chloride** in hot water.^{[1][5]} Observe and record any vigorous reaction.

Logical Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the determination and verification of the physical properties of a chemical substance like **1-Propanesulfonyl chloride**.

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Caption: Workflow for the characterization of physical properties.

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References

- 1. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 2. westlab.com [westlab.com]
- 3. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 4. store.astm.org [store.astm.org]
- 5. benchchem.com [benchchem.com]
- 6. Simple method to measure the refractive index of liquid with graduated cylinder and beaker - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. nbinno.com [nbinno.com]
- 8. nj.gov [nj.gov]
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